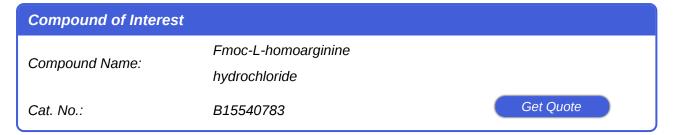


Fmoc-L-homoarginine Hydrochloride: A Technical Guide for Researchers

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This technical guide provides a comprehensive overview of the chemical properties, experimental applications, and biological relevance of **Fmoc-L-homoarginine hydrochloride**, a key building block in peptide synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

Fmoc-L-homoarginine hydrochloride is a derivative of the non-proteinogenic amino acid L-homoarginine, featuring a fluorenylmethoxycarbonyl (Fmoc) protecting group on the α -amino group. This protection strategy is fundamental to its application in stepwise solid-phase peptide synthesis (SPPS).

Table 1: Physicochemical Properties of Fmoc-L-homoarginine Hydrochloride



Property	Value	Source(s)
CAS Number	208174-14-5	[1][2]
Molecular Formula	C22H27CIN4O4	[1][2][3]
Molecular Weight	446.93 g/mol	[2][3]
Appearance	White to off-white or pale yellow solid/powder	[1][4]
Melting Point	104-107 °C	[4]
Purity	≥ 95-99% (HPLC)	[1]

Table 2: Solubility and Storage

Property	Details	Source(s)
Solubility	Slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol.	[4]
Storage Conditions	Store at -20°C to 8°C. Keep in a dry, well-ventilated place. The compound is hygroscopic and moisture-sensitive.	[1][4]

Experimental Protocols in Peptide Synthesis

Fmoc-L-homoarginine hydrochloride is primarily utilized in Fmoc-based solid-phase peptide synthesis (SPPS) to introduce homoarginine residues into peptide sequences. The incorporation of homoarginine, an analog of arginine with an additional methylene group in its side chain, can confer unique properties to peptides, such as increased resistance to enzymatic degradation.

General Workflow for Solid-Phase Peptide Synthesis (SPPS)

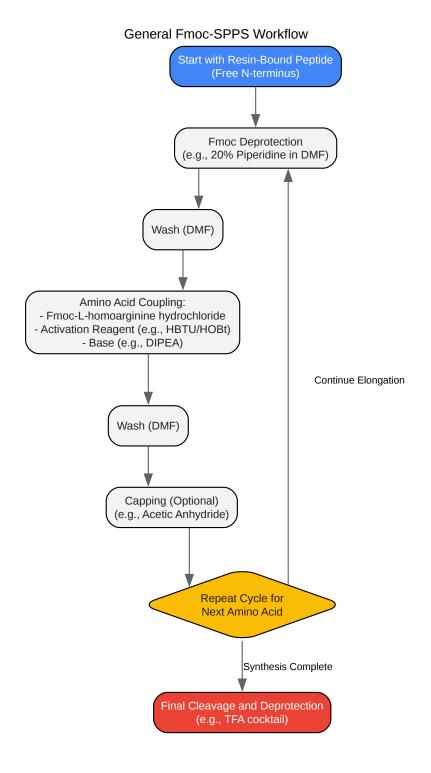




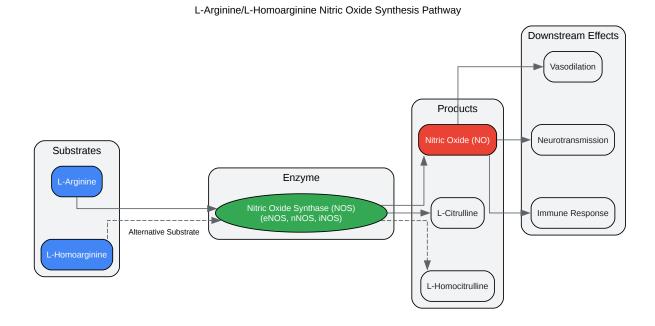


The following diagram outlines the iterative cycle of Fmoc-SPPS for incorporating an amino acid like **Fmoc-L-homoarginine hydrochloride**.









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